

Physicochemical Characteristics of Chalcone A-N-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chalcones A-N-5

Cat. No.: B12409919

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A summary of the key physicochemical properties of Chalcone A-N-5 is presented below. These parameters are fundamental to understanding the compound's behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile.

Table 1: Summary of Quantitative Physicochemical Data for Chalcone A-N-5

Property	Value
Molecular Formula	C ₁₅ H ₁₂ O
Molecular Weight	208.26 g/mol
Melting Point	55-57 °C
LogP (Octanol/Water Partition Coefficient)	3.85
Aqueous Solubility	0.02 g/L (at 25°C)
pKa	Not Ionizable
Appearance	Pale yellow solid

Experimental Protocols

The methodologies employed to determine the physicochemical properties of Chalcone A-N-5 are detailed below. Adherence to these standardized protocols ensures the accuracy and reproducibility of the presented data.

Determination of LogP by Shake-Flask Method

The octanol/water partition coefficient (LogP) was determined using the traditional shake-flask method.

- **Preparation of Phases:** Equal volumes of n-octanol and distilled water were pre-saturated with each other by stirring for 24 hours, followed by separation.
- **Sample Preparation:** A known concentration of Chalcone A-N-5 was dissolved in the n-octanol phase.
- **Partitioning:** The n-octanol solution containing Chalcone A-N-5 was mixed with the water phase in a separatory funnel.
- **Equilibration:** The mixture was shaken vigorously for 1 hour and then allowed to stand for 24 hours to ensure complete phase separation.
- **Analysis:** The concentration of Chalcone A-N-5 in both the n-octanol and water phases was determined using UV-Vis spectrophotometry at its maximum absorbance wavelength.
- **Calculation:** The LogP value was calculated as the logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the water phase.

Aqueous Solubility Determination

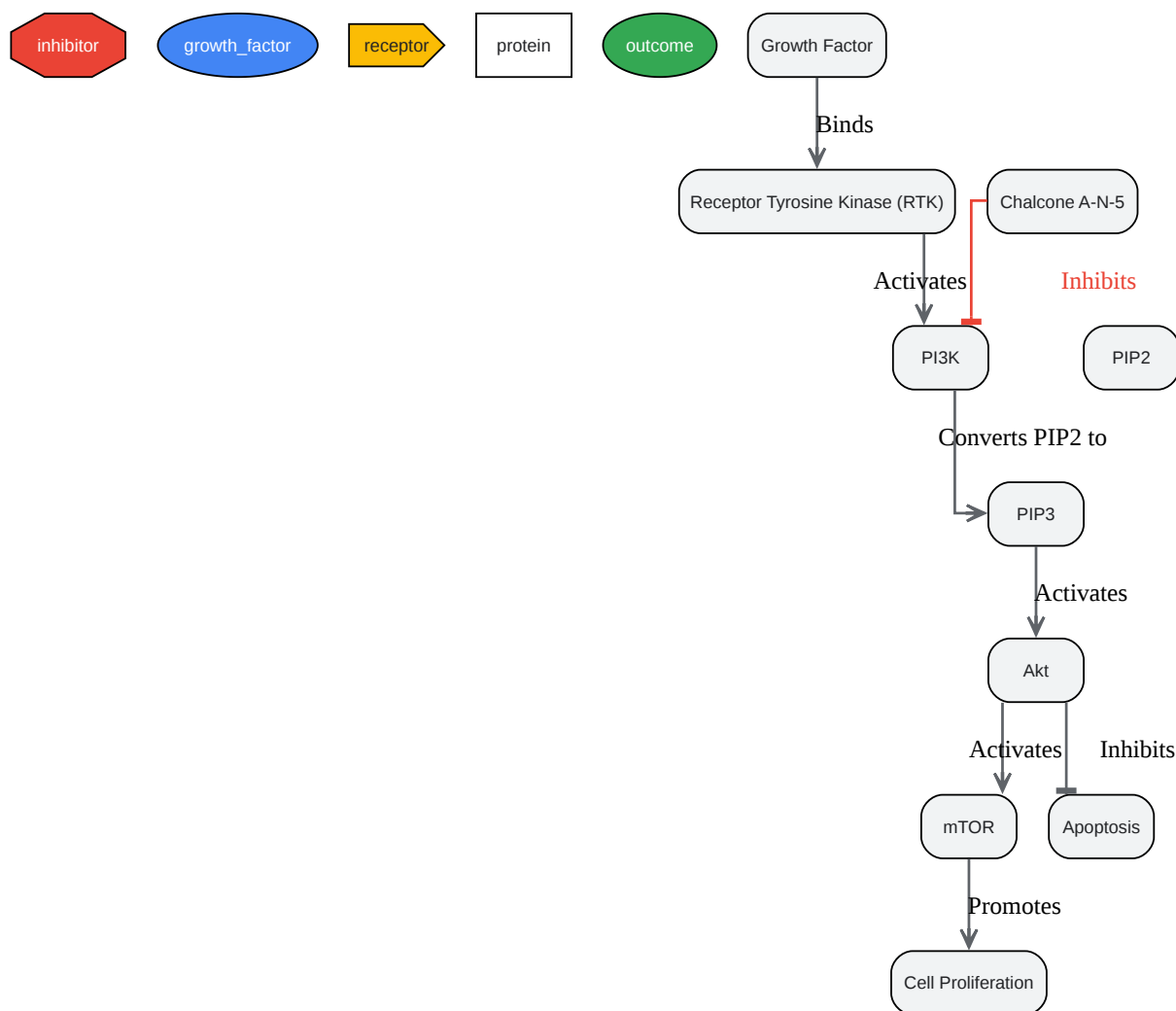
The aqueous solubility of Chalcone A-N-5 was determined using the equilibrium shake-flask method.

- **Sample Preparation:** An excess amount of solid Chalcone A-N-5 was added to a known volume of distilled water in a sealed flask.

- **Equilibration:** The flask was agitated in a constant temperature water bath at 25°C for 72 hours to achieve equilibrium.
- **Sample Processing:** The resulting suspension was filtered through a 0.45 µm filter to remove any undissolved solid.
- **Quantification:** The concentration of dissolved Chalcone A-N-5 in the filtrate was quantified using a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.

Biological Pathway Interactions

Chalcone A-N-5 has been demonstrated to modulate specific signaling pathways implicated in cellular proliferation and apoptosis. A key interaction involves the inhibition of the PI3K/Akt signaling pathway, a critical regulator of cell survival.

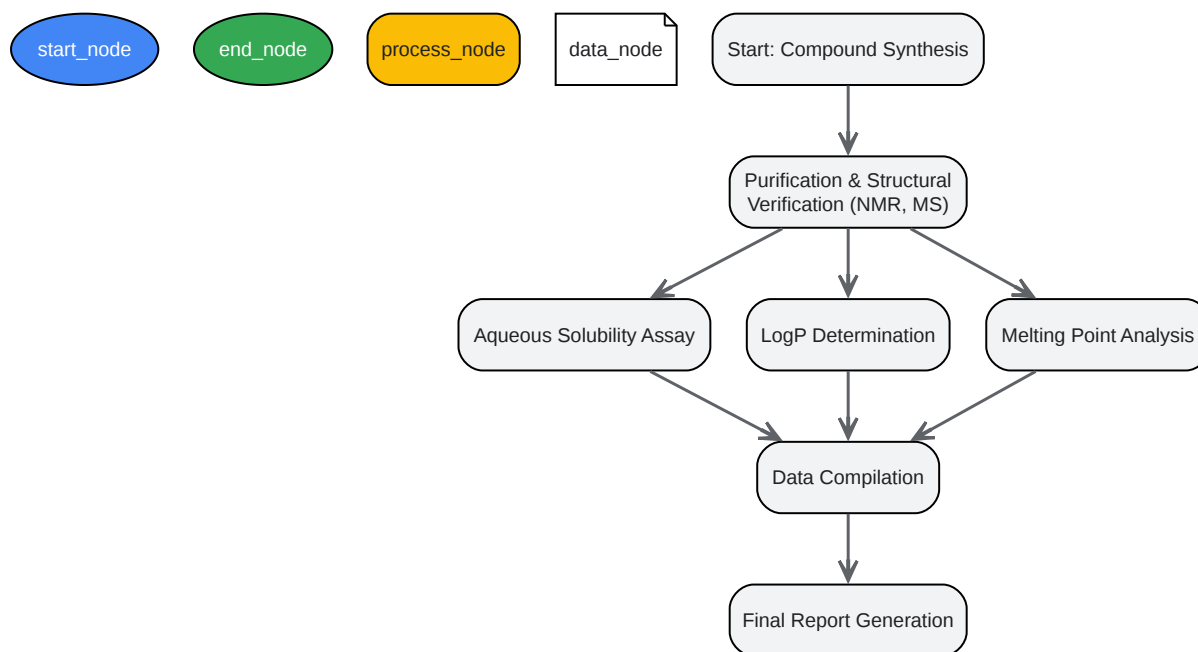


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Caption: Inhibition of the PI3K/Akt signaling pathway by Chalcone A-N-5.

Experimental and Analytical Workflow

The logical flow for the physicochemical characterization of a novel chalcone compound like A-N-5 follows a structured sequence of experimental and analytical steps.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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